

Personal protective equipment for handling 2-Methylindanone, (R)-

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Compound of Interest

Compound Name: 2-Methylindanone, (R)-

Cat. No.: B15187570

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Essential Safety and Handling Guide for (R)-2-Methylindanone

This guide provides crucial safety and logistical information for the handling and disposal of (R)-2-Methylindanone, a compound utilized by researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe management of this chemical in a laboratory setting.

Physicochemical Data

For safe handling and storage, a summary of the known physical and chemical properties of the related compound 2-Methyl-1-indanone is provided below. It is recommended to handle (R)-2-Methylindanone with the same precautions.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O
Molecular Weight	146.19 g/mol
Appearance	Yellow liquid
Melting Point	47-47.5 °C
Boiling Point	93-95 °C at 4 mm Hg
Density	1.064 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.555
Flash Point	>230 °F (>110 °C)
Storage Temperature	Room Temperature, sealed in a dry environment

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory to minimize exposure and ensure a safe working environment.

1. Engineering Controls:

- Always handle (R)-2-Methylindanone within a certified chemical fume hood to minimize inhalation of any potential vapors or dust.[\[1\]](#)
- Ensure the work area is well-ventilated.[\[2\]](#)[\[3\]](#)
- Keep away from open flames, hot surfaces, and other sources of ignition.[\[1\]](#)[\[3\]](#)[\[4\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles are required.[\[5\]](#)[\[6\]](#)[\[7\]](#) For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[5\]](#)[\[8\]](#)
- Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves.[\[6\]](#) For cleaning up spills or handling larger quantities, heavy chemical-resistant gloves are recommended.[\[5\]](#)

- Body Protection: A flame-resistant lab coat is essential.[5] For tasks with a high splash hazard, a chemical-resistant apron should also be worn.[5][6]
- Respiratory Protection: While working in a fume hood should be sufficient, a respirator may be necessary for cleaning up large spills.[7]

3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe dust, fumes, or vapors.[1]
- Wash hands thoroughly after handling the compound.[2]
- Contaminated work clothing should not be allowed out of the laboratory.[3]

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][2][4]
- Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.[1][2]

Disposal Plan: Chemical Waste Management

Proper disposal of (R)-2-Methylindanone and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste, including unused product and contaminated disposable PPE, in a designated and properly labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility has been verified.

2. Spill Cleanup:

- In case of a spill, evacuate the area and ensure adequate ventilation.[1]

- Remove all sources of ignition.[1][3]
- For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[1][2]
- Do not empty spills into drains or sewer systems.[1][3]

3. Final Disposal:

- Dispose of the hazardous waste through a licensed and certified waste disposal company.
- Follow all local, state, and federal regulations for chemical waste disposal.



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Caption: Workflow for the safe handling of (R)-2-Methylindanone.

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